

Technical Guide: Rhod-2 (Sodium Salt) Mechanism of Action & Experimental Application[1]

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Compound of Interest

Compound Name: Rhod-2 (sodium salt)

Cat. No.: B10769545

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Executive Summary

Rhod-2 (sodium salt) is a high-affinity, red-fluorescent calcium indicator designed for the detection of intracellular free calcium (

).[1][2] Unlike its acetoxymethyl (AM) ester counterpart, which is membrane-permeant and targets mitochondria, the sodium salt is membrane-impermeant.[1] This specific physicochemical property dictates its primary applications: direct microinjection, patch-clamp loading, and precise in vitro calibration.[1]

This guide details the quantum mechanical basis of its fluorescence switching, its dissociation kinetics, and validated protocols for quantitative calcium imaging.

Part 1: Chemical Physics of Calcium Sensing The BAPTA-Rhodamine Conjugate

The core of Rhod-2 is a chimera of two functional units:

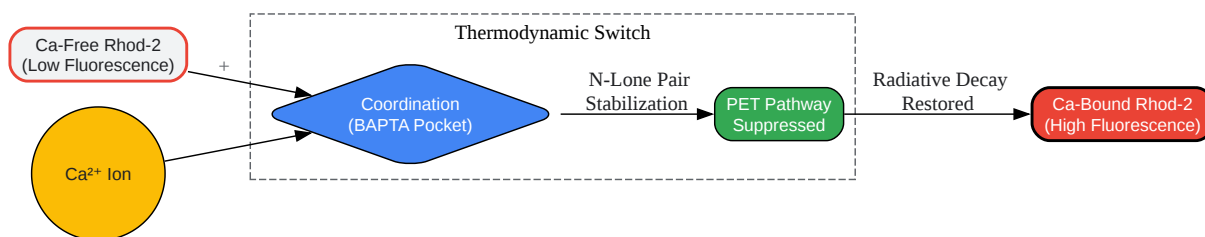
- The Sensor (BAPTA): A 1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid analog.^[1] This moiety provides high selectivity for over due to the specific geometry of its octadentate coordination pocket.^[1]
- The Reporter (Rhodamine): A cationic fluorophore responsible for the red emission (~581 nm).^[1]

Mechanism of Fluorescence Switching: PET Suppression

Rhod-2 operates via Photo-induced Electron Transfer (PET).^[1] This mechanism ensures the dye remains "silent" in the absence of calcium and "active" upon binding.

- State A: Calcium-Free (Quenched) In the absence of , the nitrogen lone pair electrons on the BAPTA moiety possess a high energy potential.^[1] Upon photon absorption by the rhodamine fluorophore, an electron is rapidly transferred from the BAPTA nitrogen to the excited fluorophore. This non-radiative decay pathway quenches the fluorescence.
- State B: Calcium-Bound (Fluorescent) When binds to the BAPTA pocket, the nitrogen lone pairs become coordinated with the ion.^[1] This lowers their energy level (redox potential), making the electron transfer to the fluorophore thermodynamically unfavorable.^[1] The PET pathway is blocked, forcing the excited fluorophore to decay radiatively, emitting a photon.

Visualization of Mechanism^[3]



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Figure 1: The Photo-induced Electron Transfer (PET) suppression mechanism governing Rhod-2 fluorescence.[1]

Part 2: Technical Specifications & Photophysics

Rhod-2 is non-ratiometric, meaning its excitation/emission maxima do not shift upon calcium binding.[1][3][4][5][6] Quantitative measurements rely on intensity changes (

) rather than spectral shifts.[1]

Table 1: Physicochemical Properties

Property	Value	Context
Excitation Max	552 nm	Compatible with 532 nm or 561 nm lasers.[1]
Emission Max	581 nm	Detectable in TRITC/RFP channels.[1]
()	~570 nM	Measured at 22°C; temperature dependent.[1]
Solubility	Water/Buffer	Sodium salt is highly hydrophilic.[1]
Stoichiometry	1:1	One dye molecule binds one ion.[1]
Dynamic Range	>100-fold	Increase from to .

Critical Note on

: The dissociation constant (K_d)

is highly sensitive to temperature, pH, and ionic strength.[1] The value of 570 nM is standard for room temperature (22°C).[1] At physiological temperature (37°C), the

typically increases (affinity decreases).[1] Self-calibration is mandatory for absolute quantification.

Part 3: Experimental Workflows

Protocol A: In Vitro Calibration (K_d Determination)

Objective: Determine the precise

of Rhod-2 sodium salt in your specific experimental buffer. This protocol uses the "Reciprocal Dilution Method" to ensure constant dye concentration.

Materials:

- Rhod-2 Sodium Salt (50 μ M stock in water).[1]
- Zero Ca Buffer: 10 mM K-MOPS (pH 7.2), 100 mM KCl, 10 mM EGTA.[1]
- High Ca Buffer: 10 mM K-MOPS (pH 7.2), 100 mM KCl, 10 mM Ca-EGTA.[1]

Workflow:

- Preparation: Prepare two identical cuvettes containing 2 mL of buffer + 1 μ M Rhod-2.
 - Cuvette A: Zero Ca Buffer (defines $[Ca^{2+}]_0$).[1]
 - Cuvette B: High Ca Buffer (defines $[Ca^{2+}]_0$).[1]
- Measurement: Record the emission spectrum (560–650 nm) for both cuvettes.
- Titration:
 - Remove 100 μ L from Cuvette A and replace with 100 μ L from Cuvette B.
 - This increases $[Ca^{2+}]$ while keeping [Rhod-2] constant.[1]
 - Calculate free $[Ca^{2+}]$ using the WEBMAXC standard equation for EGTA buffering.[1]
- Analysis: Plot Fluorescence vs. Free $[Ca^{2+}]$

and fit to the Hill equation:

[1]

Protocol B: Patch-Clamp Loading (Cytosolic Measurement)

Objective: Introduce Rhod-2 sodium salt directly into the cytosol to measure calcium transients without mitochondrial sequestration artifacts.[1]

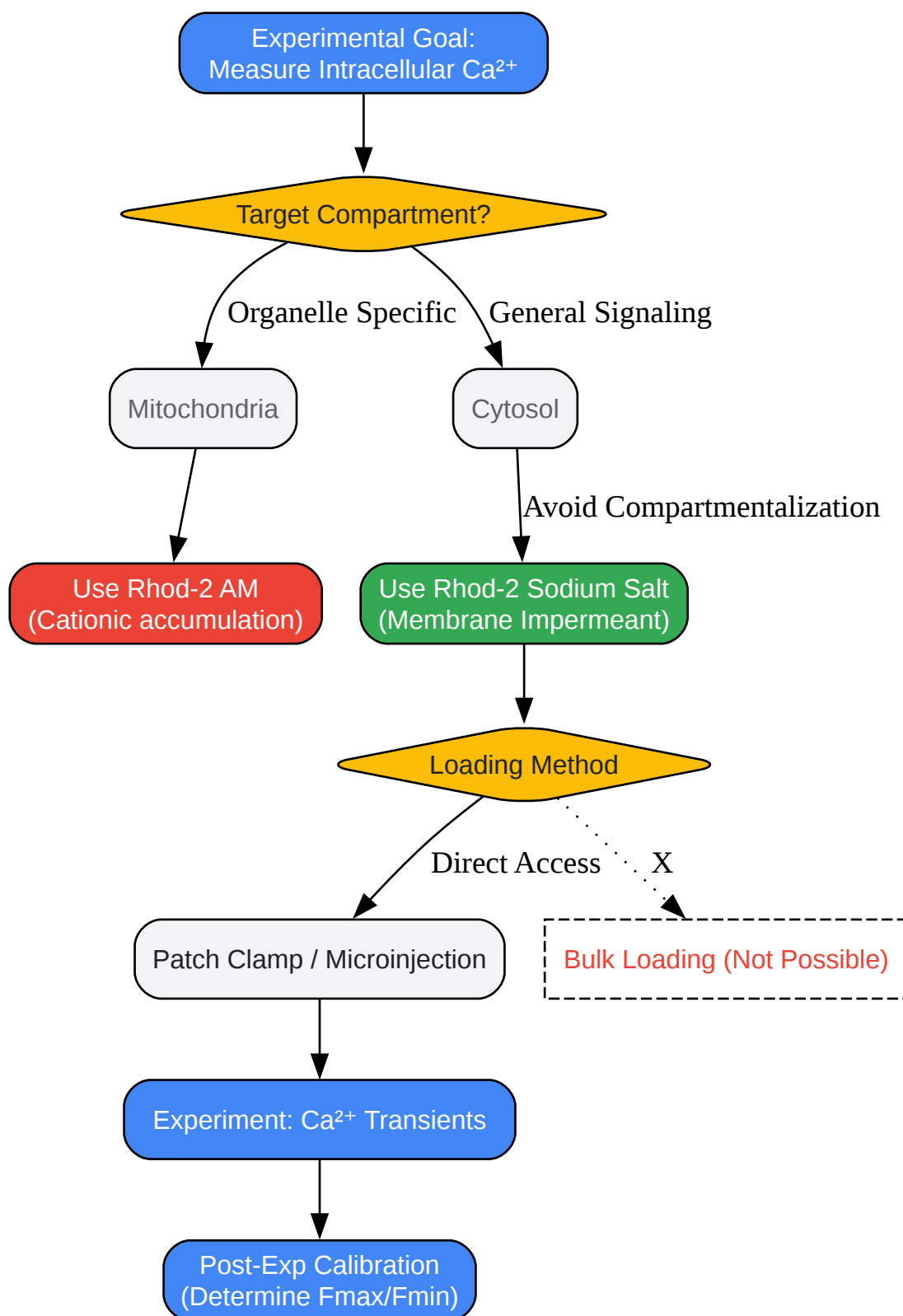
Rationale: Unlike the AM ester, the salt form cannot cross the mitochondrial membrane. When loaded via a patch pipette, it remains cytosolic, providing a cleaner signal for cytosolic calcium events (e.g., sparks, waves).[1]

Step-by-Step Protocol:

- **Pipette Solution:** Dissolve Rhod-2 sodium salt in the internal pipette solution to a final concentration of 50–100 μM .
 - **Note:** High concentrations are needed in the pipette to account for dilution upon diffusion into the larger cell volume. Final intracellular concentration will likely be 1–5 μM . [1]
- **Seal Formation:** Establish a $G\Omega$ seal on the target cell.
- **Break-in:** Apply suction to rupture the membrane (whole-cell configuration).[1]
- **Diffusion Period:** Allow 5–10 minutes for the dye to diffuse from the pipette into the cytosol. Monitor the fluorescence rise in the cell body.[2]
- **Validation:** Verify the absence of punctate staining. The fluorescence should be diffuse and cytosolic. If puncta appear, the dye may be entering organelles via transporters (rare for the salt form) or the seal is compromised.[1]

Part 4: Visualization of Experimental Logic

The following diagram illustrates the decision matrix for choosing the Sodium Salt over the AM Ester and the subsequent workflow.



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Figure 2: Decision matrix and workflow for utilizing Rhod-2 Sodium Salt.

Part 5: References

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